

Spectroscopic data for 2-T-Butylamino-5-methyl-3-nitropyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-T-Butylamino-5-methyl-3-nitropyridine

CAS No.: 1033202-70-8

Cat. No.: B1503556

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An In-Depth Technical Guide to the Spectroscopic Characterization of 2-T-Butylamino-5-methyl-3-nitropyridine

This guide provides a comprehensive technical overview of the spectroscopic data for **2-T-Butylamino-5-methyl-3-nitropyridine** (C₁₀H₁₅N₃O₂, Molecular Weight: 209.25 g/mol, CAS: 1033202-70-8).^[1] It is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the structural elucidation of this compound. Given the absence of a complete, publicly available experimental dataset for this specific molecule, this document synthesizes information from structurally analogous compounds to predict the spectroscopic characteristics. This approach provides a robust framework for interpreting experimentally acquired data.

Molecular Structure and Spectroscopic Overview

The structural integrity of a compound is the cornerstone of its chemical and biological activity. Spectroscopic techniques provide a non-destructive means to probe the molecular architecture. For **2-T-Butylamino-5-methyl-3-nitropyridine**, a combination of Nuclear

Magnetic Resonance (NMR), Infrared (IR), Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectroscopy is essential for unambiguous characterization.

Figure 1: Molecular Structure of **2-T-Butylamino-5-methyl-3-nitropyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

Predicted ^1H NMR Spectrum

The proton NMR spectrum will reveal the number of different types of protons and their neighboring environments. The predicted chemical shifts (in ppm, relative to TMS) are based on the analysis of similar structures such as 2-(tert-butylamino)-3-nitropyridine and other substituted pyridines.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Protons	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Rationale
C(CH ₃) ₃	~1.5	Singlet	9H	The nine equivalent protons of the tert-butyl group are shielded and show no coupling.
Ar-CH ₃	~2.4	Singlet	3H	The methyl group on the pyridine ring is slightly deshielded by the aromatic system.
NH	~8.0-9.0	Broad Singlet	1H	The amino proton is deshielded due to the electron-withdrawing nitro group and its position on the ring. The signal is often broad due to quadrupole broadening and exchange.
Ar-H (H4)	~8.2	Doublet	1H	This proton is deshielded by the adjacent nitro group and will be coupled to H6.

Ar-H (H6)

~8.5

Doublet

1H

This proton is adjacent to the ring nitrogen, leading to significant deshielding. It will be coupled to H4.

Predicted ^{13}C NMR Spectrum

The carbon-13 NMR spectrum provides information on the different carbon environments in the molecule. The predicted chemical shifts are based on data from 2-(tert-butylamino)-3-nitropyridine and tert-butylamine.[\[2\]](#)[\[6\]](#)

Carbon	Predicted Chemical Shift (ppm)	Rationale
C(CH ₃) ₃	~30	The quaternary carbon of the tert-butyl group.
C(CH ₃) ₃	~53	The methyl carbons of the tert-butyl group.
Ar-CH ₃	~18	The carbon of the methyl group on the pyridine ring.
Ar-C (C3)	~130	The carbon bearing the nitro group is significantly deshielded.
Ar-C (C5)	~135	The carbon with the methyl substituent.
Ar-C (C4)	~140	Aromatic carbon deshielded by the nitro group.
Ar-C (C6)	~150	Aromatic carbon adjacent to the ring nitrogen.
Ar-C (C2)	~158	The carbon attached to the amino group.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies. The predicted IR absorption bands are based on data from related nitropyridines and amino-substituted aromatics.^{[7][8][9][10]}

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode
N-H	3300-3500	Medium	Stretching
C-H (aromatic)	3000-3100	Medium-Weak	Stretching
C-H (aliphatic)	2850-3000	Medium	Stretching
C=C, C=N (aromatic)	1550-1650	Strong	Ring Stretching
N-O (nitro)	1500-1550 and 1300-1350	Strong	Asymmetric and Symmetric Stretching
C-N	1250-1350	Medium	Stretching

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **2-T-Butylamino-5-methyl-3-nitropyridine**, Electron Ionization (EI) would likely be used.

- Molecular Ion (M⁺): A prominent peak is expected at m/z = 209, corresponding to the molecular weight of the compound.
- Key Fragmentation Patterns:
 - Loss of a methyl group (-CH₃) from the tert-butyl group to give a fragment at m/z = 194.
 - Loss of the tert-butyl group (-C(CH₃)₃) to give a fragment at m/z = 152.
 - Loss of the nitro group (-NO₂) to give a fragment at m/z = 163.

Ultraviolet-Visible (UV-Vis) Spectroscopy

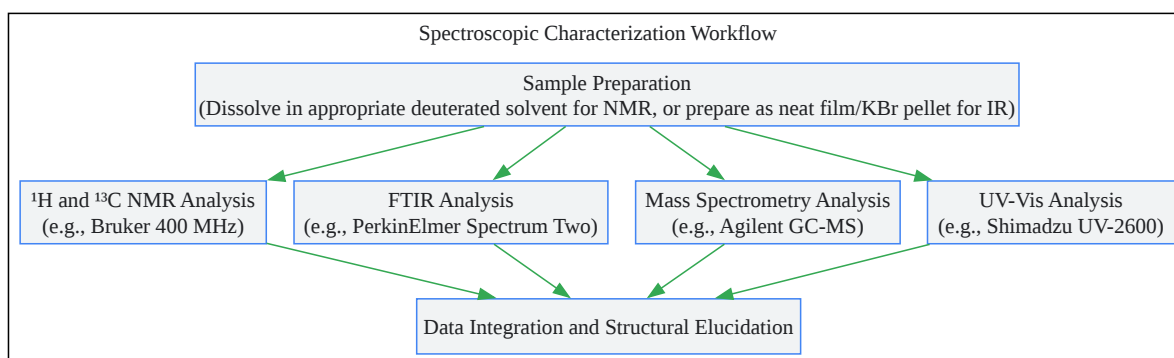
UV-Vis spectroscopy provides insights into the electronic transitions within the molecule. The extended conjugation and presence of auxochromes (amino group) and chromophores (nitro group) in **2-T-Butylamino-5-methyl-3-nitropyridine** are expected to result in characteristic

absorption bands. The predicted absorption maxima are based on studies of similar nitropyridine derivatives.[11][12][13]

- λ_{max} ~250-280 nm: Attributed to $\pi \rightarrow \pi^*$ transitions within the pyridine ring.
- λ_{max} ~340-380 nm: A lower energy absorption band likely due to $n \rightarrow \pi^*$ transitions involving the nitro and amino groups, and intramolecular charge transfer.

Experimental Protocols

The following are generalized protocols for acquiring the spectroscopic data. Instrument parameters should be optimized for the specific sample and equipment.



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Figure 2: General workflow for the spectroscopic characterization of **2-T-Butylamino-5-methyl-3-nitropyridine**.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve ~5-10 mg of the compound in ~0.6 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆).

- Instrumentation: Use a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition:
 - Acquire a standard proton spectrum with a spectral width of ~ 16 ppm.
 - Use a sufficient number of scans (e.g., 16) to obtain a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled carbon spectrum with a spectral width of ~ 220 ppm.
 - A larger number of scans will be required (e.g., 1024 or more) due to the low natural abundance of ^{13}C .
- Data Processing: Process the raw data using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and referencing to the residual solvent peak or TMS.

FTIR Spectroscopy Protocol

- Sample Preparation:
 - Neat (for liquids/oils): Place a drop of the sample between two KBr or NaCl plates.
 - KBr Pellet (for solids): Grind a small amount of the sample with dry KBr powder and press into a thin pellet.
 - ATR: Place the sample directly on the ATR crystal.
- Instrumentation: Use a Fourier-Transform Infrared spectrometer.
- Acquisition:
 - Record a background spectrum of the empty sample compartment or KBr pellet.
 - Record the sample spectrum over a range of $4000\text{--}400\text{ cm}^{-1}$.
 - Co-add a sufficient number of scans (e.g., 16-32) to improve the signal-to-noise ratio.

- **Data Processing:** The software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry Protocol

- **Sample Introduction:** Introduce the sample into the mass spectrometer, typically via a Gas Chromatograph (GC-MS) for volatile compounds or by direct infusion.
- **Ionization:** Use Electron Ionization (EI) at 70 eV.
- **Mass Analysis:** Scan a mass range appropriate for the expected molecular weight (e.g., m/z 50-300).
- **Data Analysis:** Identify the molecular ion peak and analyze the fragmentation pattern to support the proposed structure.

UV-Vis Spectroscopy Protocol

- **Sample Preparation:** Prepare a dilute solution of the compound in a UV-transparent solvent (e.g., ethanol, acetonitrile, or hexane). The concentration should be adjusted to give an absorbance between 0.1 and 1.0.
- **Instrumentation:** Use a dual-beam UV-Vis spectrophotometer.
- **Acquisition:**
 - Record a baseline spectrum with a cuvette containing only the solvent.
 - Record the sample spectrum over a range of ~200-800 nm.
- **Data Analysis:** Identify the wavelength(s) of maximum absorbance (λ_{max}).

Conclusion

The comprehensive spectroscopic analysis of **2-T-Butylamino-5-methyl-3-nitropyridine** is crucial for its unequivocal identification and quality control. While a complete experimental dataset is not readily available in the public domain, this guide provides a robust, predictive framework based on the analysis of structurally related molecules. The provided protocols offer

a standardized approach to acquiring the necessary data. It is imperative that these predictions are verified through the experimental analysis of an authentic sample.

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- To cite this document: BenchChem. [Spectroscopic data for 2-T-Butylamino-5-methyl-3-nitropyridine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1503556/docs#spectroscopic-data-for-2-t-butylamino-5-methyl-3-nitropyridine>]

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